

Acid Red 266 CAS number and molecular formula.

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Compound of Interest

Compound Name: Acid red 266

Cat. No.: B15599896

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Acid Red 266: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Acid Red 266**, a synthetic azo dye. The document details its chemical and physical properties, manufacturing process, and applications, with a focus on its relevance to research and industrial sectors.

Core Chemical and Physical Data

Acid Red 266 is a sulfonated monoazo dye, characterized by its vibrant red color. It is primarily utilized in the dyeing of protein and polyamide fibers.

Identifier	Value	Reference
CAS Number	57741-47-6	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₁₇ H ₁₀ ClF ₃ N ₃ NaO ₄ S	[2] [5] [6] [7]
Molecular Weight	467.78 g/mol	[2] [3] [4] [5] [6]
C.I. Name	Acid Red 266	[2] [5]
Appearance	Dark Red Powder	[2] [5]
Solubility	Soluble in water	[2]

Synthesis of Acid Red 266

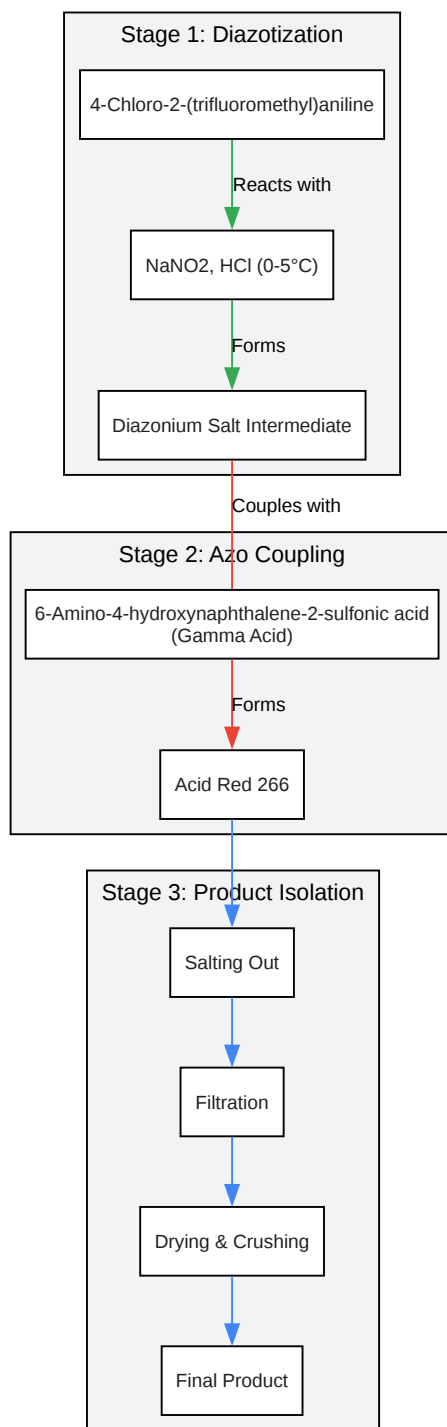
The manufacturing of **Acid Red 266** involves a two-stage process: the diazotization of an aromatic amine followed by a coupling reaction with a naphthol derivative.^{[1][2]}

Experimental Protocol:

- **Diazotization:** 4-Chloro-2-(trifluoromethyl)benzenamine is treated with a source of nitrous acid (typically sodium nitrite in an acidic medium) to form a diazonium salt. This reaction is conducted at low temperatures to ensure the stability of the diazonium salt.
- **Coupling:** The resulting diazonium salt is then reacted with 6-Amino-4-hydroxynaphthalene-2-sulfonic acid (gamma acid) under acidic conditions.^[2] The electrophilic diazonium salt attacks the electron-rich naphthol ring, leading to the formation of the azo bond and the final dye molecule.
- **Isolation:** The product is subsequently isolated from the reaction mixture by salting out, followed by filtration, drying, and crushing to obtain the final powdered dye.^[1]

Below is a diagram illustrating the synthesis workflow.

Synthesis Workflow of Acid Red 266

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **Acid Red 266**.

Applications

Acid Red 266 is a versatile dye with applications in both industrial and research settings.

Industrial Applications:

The primary use of **Acid Red 266** is in the dyeing of various textiles.[8] Its anionic nature allows it to form strong bonds with cationic groups in protein and polyamide fibers under acidic conditions.[8]

- **Textile Dyeing:** It is extensively used for dyeing wool, silk, nylon, and leather.[8][9] It provides vibrant red shades with good fastness properties.
- **Carpet Printing:** It is particularly suitable for the direct printing of polyamide carpets.[2][9]

Research Applications:

In a laboratory context, **Acid Red 266** serves as a biological stain. Dyes are crucial tools for researchers to observe and analyze cellular structures, track biomolecules, and assess cell functions.[10][11] While specific protocols for **Acid Red 266** are not widely documented in literature for advanced biological applications like signaling pathway analysis, its general utility as a stain is recognized.[10][11] It can be used for:

- **Histology:** Staining of tissue sections for pathological studies.[10][11]
- **Microscopy:** Aiding in the visualization and differentiation of cell types and microorganisms. [10][11]

It is important to note that **Acid Red 266** is primarily known as a dye and staining agent. There is currently no scientific literature suggesting its involvement in specific biological signaling pathways or its use as a therapeutic agent in drug development.

Safety and Handling

Acid Red 266 is considered harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract.[6] Appropriate personal protective equipment, including gloves and safety goggles, should be worn when handling the powdered dye.[6] It should be stored in a cool, dry place away from strong oxidizing agents.[6]

Fastness Properties on Polyamide	Grade
Light Fastness	6
Washing Fastness (Fading)	4-5
Washing Fastness (Staining)	3-4 (Nylon), 4 (Cotton)
Perspiration Fastness (Fading)	5
Perspiration Fastness (Staining)	5
Rubbing (Dry)	5
Fastness to Chlorinated Water	4-5

Data sourced from supplier technical datasheets.

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